

Essential Safety and Logistical Information for Handling (2R,3S)-E1R

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Disclaimer: This document provides guidance on personal protective equipment and handling procedures for **(2R,3S)-E1R** based on general best practices for potent research compounds. A specific Safety Data Sheet (SDS) for this compound (CAS: 1424832-60-9) was not located. Researchers must conduct a thorough, lab-specific risk assessment before beginning any work.

(2R,3S)-E1R is identified as an enantiomer of E1R, a positive allosteric modulator of the sigma-1 receptor.[1][2][3] As a potent, bioactive molecule intended for research, its toxicological properties are not well-established. Therefore, it must be handled with a high degree of caution, assuming it may be hazardous upon inhalation, ingestion, or skin contact.

Hazard Identification and Risk Assessment

Given the lack of specific toxicity data, a conservative approach is mandatory. The primary hazards are associated with the handling of the solid, powdered form (potential for aerosolization) and solutions (potential for splashes and spills).



| Potential Hazard | Nature of Risk | Recommended Action |
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| Acute Toxicity (Inhalation, Dermal, Oral) | The toxicological properties are not fully known. Assume the compound is toxic if inhaled, absorbed through the skin, or ingested. | Handle exclusively within a certified chemical fume hood or other containment device. Use appropriate PPE to prevent any direct contact. |
| Eye Irritation/Damage | Powder or liquid splashes may cause serious eye irritation or damage. | Always wear chemical safety goggles. A face shield is required for tasks with a higher splash risk.[4] |
| Skin Irritation/Allergic Reaction | Direct contact may cause skin irritation or sensitization. | Avoid all skin contact by using appropriate gloves and a lab coat.[4] |
| Respiratory Irritation | Inhalation of aerosolized powder may irritate the respiratory tract. | Engineering controls (e.g., fume hood) are the primary defense. Respiratory protection may be required based on a risk assessment.[4] |
| Long-term Effects | Chronic effects of exposure are unknown. | Minimize all exposure routes by adhering strictly to engineering controls and PPE protocols. |

Operational Plans for Safe Handling

A systematic workflow is essential to minimize risk. The process can be broken down into four distinct phases: Preparation, Handling, Post-Handling, and Disposal.[6]

Preparation Phase

 Review Safety Information: Before any work begins, review all available information and conduct a formal risk assessment for the planned experiment.[6]



- Designate Work Area: All handling of (2R,3S)-E1R must occur in a designated area within a certified chemical fume hood.[5]
- Prepare Equipment: Assemble all necessary labware (e.g., vials, spatulas, pipettes) and place them in the fume hood.
- Prepare Spill Kit: Ensure a spill kit appropriate for chemical powders and solvents is readily accessible.

Handling Phase (Inside Fume Hood)

- Don Appropriate PPE: Put on all required PPE before entering the designated handling area.
 (See PPE table below).
- · Weighing (Solid Compound):
 - Perform all weighing operations on a draft shield balance inside the fume hood to minimize air currents.
 - Use a micro-spatula to carefully transfer the powder. Avoid any actions that could generate dust.
 - Close the primary container immediately after dispensing.
- Preparing Solutions:
 - Add solvent to the vial containing the weighed powder slowly to avoid splashing.
 - Cap the vial securely before mixing or vortexing.
 - If sonication is required, ensure the vial is properly sealed.

Post-Handling Phase

- Decontamination:
 - Wipe down all surfaces inside the fume hood with an appropriate solvent (e.g., 70% ethanol) to decontaminate them.



- Thoroughly clean all non-disposable equipment that came into contact with the compound.
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- Doffing PPE:
 - Remove PPE slowly and deliberately in the correct order to prevent self-contamination (e.g., gloves first, then lab coat, then eye protection).
 - Dispose of all contaminated PPE as hazardous waste.[6]
- Personal Hygiene: Wash hands and forearms thoroughly with soap and water after exiting the laboratory.[8]

Personal Protective Equipment (PPE)

The selection of PPE is critical and must be based on the specific tasks being performed.[9]

| Task | Required Personal Protective Equipment |
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| General Laboratory Operations (Not directly handling the compound) | - Lab Coat- Safety Glasses with Side Shields- Nitrile Gloves- Closed-Toe Shoes[4] |
| Handling Solid (2R,3S)-E1R (e.g., weighing) | - Disposable Lab Coat (or dedicated lab coat for potent compounds)- Chemical Safety Goggles- Face Shield- Double Nitrile Gloves- Respiratory Protection (as determined by risk assessment) |
| Handling Solutions of (2R,3S)-E1R | - Lab Coat- Chemical Safety Goggles- Double Nitrile Gloves (or appropriate chemical-resistant gloves for the solvent used) |

Disposal Plan

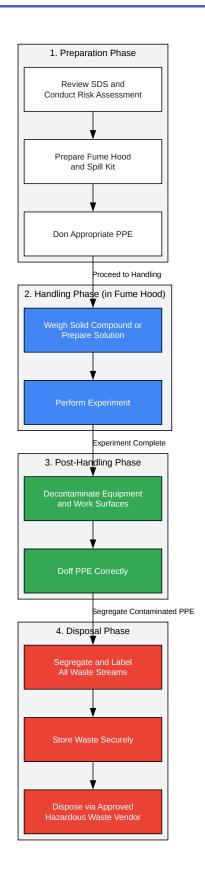
All materials contaminated with **(2R,3S)-E1R** must be treated as hazardous chemical waste. Do not dispose of any materials down the drain or in regular trash.[6][7][10]



| Waste Stream | Disposal Procedure |
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| Unused/Expired Compound | - Collect in its original container or a clearly labeled, sealed waste container Label as "Hazardous Waste" with the full chemical name and CAS number Dispose of through your institution's certified hazardous waste program. |
| Contaminated Labware (e.g., pipette tips, vials, tubes) | - Collect in a dedicated, puncture-resistant, and sealable container Label the container as "Hazardous Waste" with the chemical name Do not overfill the container.[6] |
| Contaminated PPE (e.g., gloves, disposable lab coat) | - Carefully place all used PPE into a sealed plastic bag Place the bag into the designated hazardous waste container for solid waste.[6] |
| Aqueous/Solvent Waste | - Collect all liquid waste containing the compound in a sealed, compatible, and clearly labeled waste container Do not mix with other waste streams unless compatibility has been confirmed The label must include the chemical name, solvent, and estimated concentration. |

Experimental Workflow Diagram





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